

# A Comprehensive Technical Guide to 4-Methyl-1-hexene

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## Compound of Interest

Compound Name: 4-Methyl-1-hexene

Cat. No.: B165699

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This guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing essential data on the chemical properties of **4-Methyl-1-hexene**.

## Core Compound Data

**4-Methyl-1-hexene** is an organic compound classified as an alkene. Its chemical structure and properties are fundamental for its use in various chemical syntheses. The following table summarizes its key quantitative identifiers.

Parameter	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub>	[1][2][3]
Molecular Weight	98.19 g/mol	[1][2][3][4][5]
CAS Registry Number	3769-23-1	[1][2][6]
Density	0.7±0.1 g/cm <sup>3</sup>	[7]
Boiling Point	85.4±7.0 °C at 760 mmHg	[7]

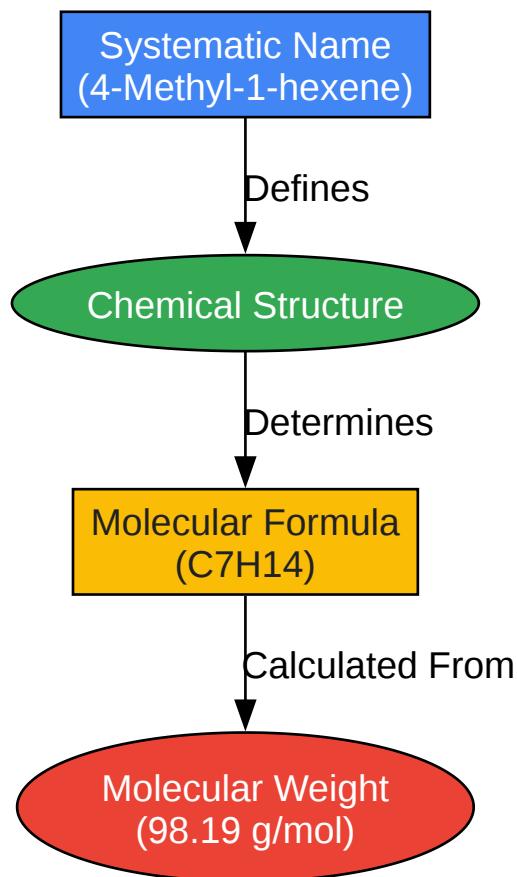
## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **4-Methyl-1-hexene** are highly dependent on the specific application (e.g., polymerization, fine chemical synthesis, metabolic studies). Standard analytical methods such as Gas Chromatography (GC) for purity

assessment and Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy for structural elucidation are typically employed. For specific, validated protocols, researchers should refer to peer-reviewed chemical literature or established chemical databases.

## Logical Relationships in Chemical Identification

The identity of a chemical compound like **4-Methyl-1-hexene** is established through a logical hierarchy of its identifiers. The systematic name dictates the structure, from which the molecular formula is derived. The molecular weight is then calculated from this formula using the atomic weights of the constituent elements.



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Caption: Logical workflow from chemical name to molecular weight.

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## References

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